

3-Chloro-1,2-benzisothiazole CAS number 7716-66-7

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Compound of Interest

Compound Name: 3-Chloro-1,2-benzisothiazole

Cat. No.: B019369

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An In-depth Technical Guide to **3-Chloro-1,2-benzisothiazole** (CAS 7716-66-7)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-1,2-benzisothiazole, identified by CAS number 7716-66-7, is a heterocyclic compound featuring a benzene ring fused to an isothiazole ring, with a chlorine atom at the 3-position.^{[1][2]} This molecule serves as a critical and versatile building block in organic synthesis.^[1] It is particularly significant as an intermediate in the manufacturing of various pharmaceuticals, including the antipsychotic drugs Ziprasidone and Lurasidone, and agrochemicals like the fungicide Oryzaemate.^{[3][4][5]}

Beyond its role as a synthetic intermediate, **3-Chloro-1,2-benzisothiazole** exhibits inherent biological activity, notably antimicrobial and antifungal properties, which makes it a valuable component in the formulation of biocides and preservatives.^{[1][6]} Its reactivity, particularly towards nucleophiles, allows for diverse chemical transformations, leading to a wide array of functionalized derivatives with potential therapeutic applications.^{[7][8]} This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, biological significance, and safety protocols.

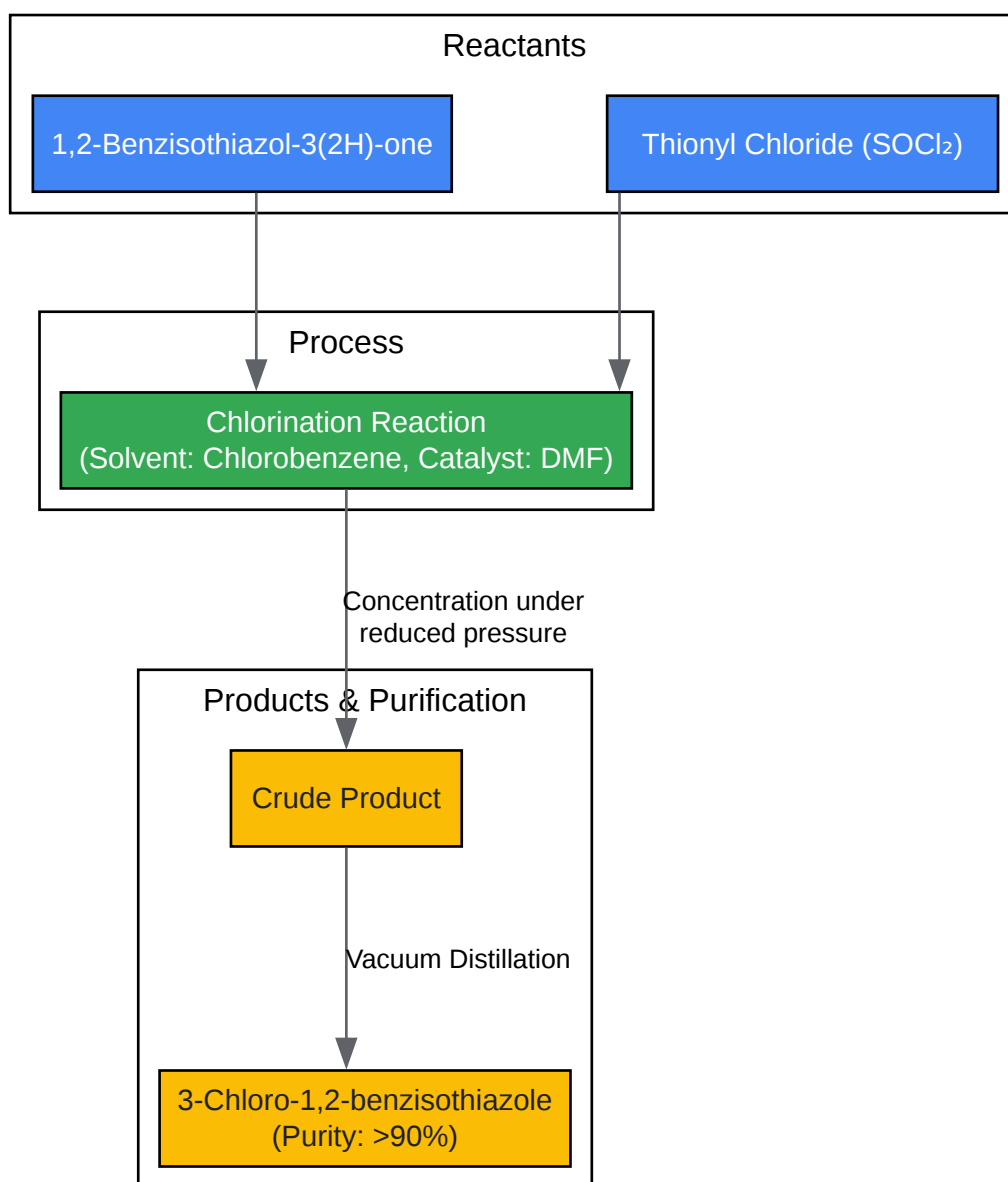
Chemical and Physical Properties

The fundamental properties of **3-Chloro-1,2-benzisothiazole** are summarized in the table below, compiled from various chemical data sources.

Property	Value	Source(s)
CAS Number	7716-66-7	[1][2][6][9]
Molecular Formula	C ₇ H ₄ ClNS	[1][2][6][9]
Molecular Weight	169.63 g/mol	[2][6][9][10]
IUPAC Name	3-chloro-1,2-benzothiazole	[10]
Synonyms	3-Chlorobenzo[d]isothiazole, 3-Chloro-1,2-benzothiazole	[1][2][10]
Appearance	White to light yellow or orange crystalline powder/solid	[1][6][11][12]
Melting Point	38 - 44 °C	[2][6][9][11]
Boiling Point	122 °C @ 10 Torr; 80 - 86 °C @ 0.75 mmHg	[2][6][11]
Solubility	Sparingly soluble in water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate.	[1][4]
Canonical SMILES	<chem>C1=CC=C2C(=C1)C(=NS2)Cl</chem>	[2][9][10]
InChIKey	BCPVKLRBQLRWDQ- UHFFFAOYSA-N	[2][10]

Synthesis and Manufacturing

The predominant industrial synthesis of **3-Chloro-1,2-benzisothiazole** involves the chlorination of 1,2-benzisothiazol-3(2H)-one (also known as benzisothiazolinone).[4][13] This transformation is typically achieved using a chlorinating agent such as thionyl chloride (SOCl₂) or phosgene, often in the presence of a catalyst like N,N-dimethylformamide (DMF).[13]



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Caption: General workflow for the synthesis of **3-Chloro-1,2-benzisothiazole**.

Detailed Experimental Protocol: Synthesis

The following protocol is adapted from established procedures for the synthesis of **3-Chloro-1,2-benzisothiazole**.^{[4][13]}

Materials:

- 1,2-benzisothiazol-3-one (0.5 mol, 75.6 g)
- Thionyl chloride (SOCl₂) (0.6 mol, 71.4 g)
- N,N-dimethylformamide (DMF) (0.75 mol, 54.8 g)
- Chlorobenzene (100.0 g)

Procedure:

- A 1 L four-necked round-bottomed flask is equipped with a mechanical stirrer, a thermometer, and a reflux condenser.
- 1,2-benzisothiazol-3-one, DMF, and chlorobenzene are added to the flask.
- The mixture is stirred and heated to a temperature between 70 °C and 80 °C.
- Thionyl chloride is added dropwise over a period of 1 hour, maintaining the reaction temperature.
- After the addition is complete, the reaction mixture is held at the same temperature and stirred for an additional 8 hours.
- Upon completion, the reaction mixture is concentrated under reduced pressure to remove the solvent and any unreacted thionyl chloride.
- The resulting crude product is purified by vacuum distillation (e.g., at 128 °C under 0.93 kPa) to yield the target product, **3-chloro-1,2-benzisothiazole**.^{[4][13]} A yield of approximately 90% can be expected.^{[4][13]}

Chemical Reactivity

The reactivity of **3-Chloro-1,2-benzisothiazole** is dominated by its interactions with nucleophiles and carbanions. These reactions can proceed via two main pathways: direct nucleophilic substitution at the chlorine-bearing carbon or nucleophilic attack at the sulfur atom, leading to the cleavage of the isothiazole ring.^[7]

Reactions with Nucleophiles

A range of nucleophiles react with **3-chloro-1,2-benzisothiazole** to cause the fission of the thiazole ring.^[7]

- Sodium Cyanide (in aqueous acetone): Yields a mixture of o-cyanophenyl thiocyanate (62%), bis-(o-cyanophenyl) disulphide (22%), and 2-acetyl-3-aminobenzo[b]thiophen (6%).^[7]
- Copper(I) Cyanide (in DMF): Produces bis-(o-cyanophenyl) disulphide in high yield (80%).^[7]
- n-Butyl-lithium: Gives o-(n-butylthio)-benzonitrile (90%).^[7]
- Sodium Thiophenoxide: Results in a mixture containing mainly bis-(o-cyanophenyl) disulphide and diphenyl disulphide.^[7]

In contrast, some nucleophiles result in direct substitution without ring opening:

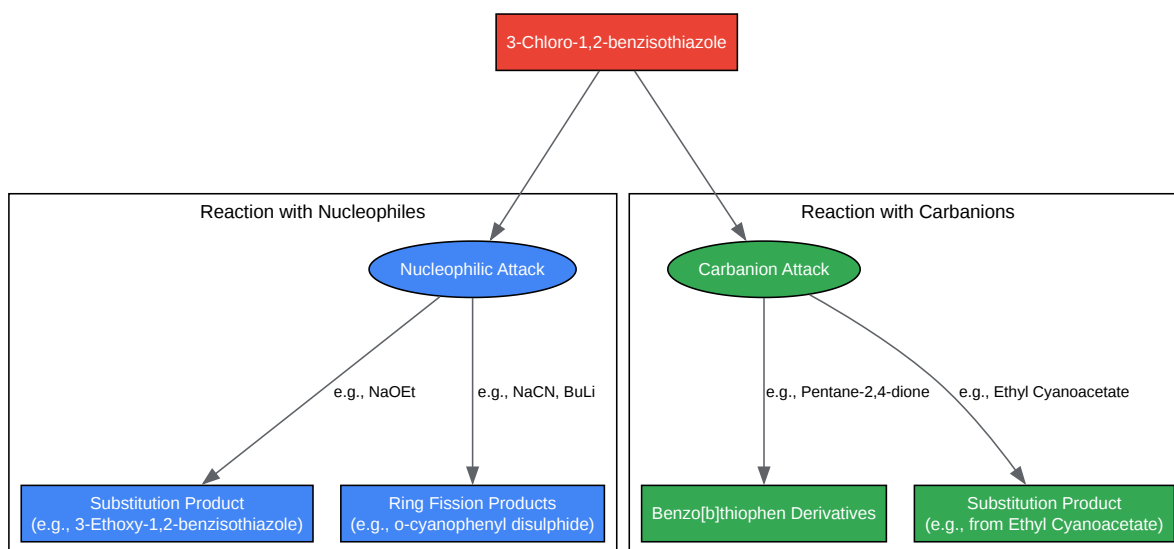
- Sodium Ethoxide (in ethanol): Affords 3-ethoxy-1,2-benzisothiazole, demonstrating a classic nucleophilic substitution pathway.^[7]

Reactions with Carbanions

Reactions with carbanions, typically generated from active methylene compounds in the presence of a base like sodium ethoxide, often lead to the formation of benzo[b]thiophen derivatives.^{[14][15]}

- Pentane-2,4-dione: Forms 2-acetyl-3-aminobenzo[b]thiophen.^{[14][15]}
- Ethyl Acetoacetate & Diethyl Malonate: Primarily yield ethyl 3-aminobenzo[b]thiophen-2-carboxylate.^{[14][15]}
- Ethyl Cyanoacetate: Gives the direct substitution product, ethyl (1,2-benzisothiazol-3-yl)cyanoacetate, without ring opening or rearrangement.^{[14][15]}

The proposed mechanism for the formation of benzo[b]thiophen derivatives involves an intermediate S-substituted o-cyanothiophenol, which subsequently cyclizes.^[14]



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Caption: Reaction pathways of **3-Chloro-1,2-benzisothiazole** with nucleophiles.

Biological Activity and Applications

3-Chloro-1,2-benzisothiazole is a compound of significant interest in both industrial and pharmaceutical chemistry due to its broad utility.

- **Pharmaceutical Intermediate:** It is a key starting material for the synthesis of atypical antipsychotics such as Ziprasidone and Lurasidone.[4][5][16] It is also used to create derivatives with potential spasmolytic, antimuscarinic, and muscle-relaxant properties.[8]
- **Agrochemical Intermediate:** The compound is essential for producing fungicides, most notably Oryzaemate.[3] Its derivatives are also researched for pesticide development.[6]

- **Antimicrobial Agent:** It possesses intrinsic antimicrobial and antifungal properties, making it effective as a biocide and preservative in various formulations.[\[1\]](#)[\[6\]](#)
- **Material Science:** It has been investigated for use as a corrosion inhibitor and as an additive to enhance the durability of polymers.[\[1\]](#)[\[6\]](#)

The biological activity of isothiazolinones, the class to which this compound belongs, is generally attributed to their ability to interact with and inhibit cellular functions in microorganisms.[\[1\]](#) The mechanism is believed to involve the disruption of thiol-containing enzymes, which are critical for microbial respiration and energy generation.[\[17\]](#)

Safety and Toxicology

3-Chloro-1,2-benzisothiazole is a hazardous chemical that must be handled with appropriate safety precautions. It is classified as a skin and eye irritant and may cause respiratory irritation.[\[10\]](#)[\[18\]](#)[\[19\]](#)

Hazard Information	Details	Source(s)
Pictograms	GHS07 (Exclamation Mark)	[10]
Signal Word	Warning	[10]
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.H401/H411: Toxic to aquatic life (with long lasting effects).	[10] [18]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P273: Avoid release to the environment.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[10] [18] [19]

Handling Recommendations:

- Use only in a well-ventilated area or outdoors.[\[18\]](#)[\[19\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing.[\[19\]](#)
- Avoid all direct contact with the substance.[\[18\]](#)

- Store in a dry, cool, well-ventilated place with the container tightly closed.[19]
- In case of exposure, follow standard first-aid measures and seek medical attention if symptoms persist.[19]

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